

4-Amino-5-(ethylthio)-2-methoxybenzoic acid

CAS number 71675-86-0

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Compound of Interest

Compound Name: 4-Amino-5-(ethylthio)-2-methoxybenzoic acid

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An In-Depth Technical Guide to **4-Amino-5-(ethylthio)-2-methoxybenzoic acid** (CAS: 71675-86-0): A Key Intermediate for Amisulpride Synthesis

Introduction

4-Amino-5-(ethylthio)-2-methoxybenzoic acid, registered under CAS number 71675-86-0, is a highly specialized organic compound of significant interest to the pharmaceutical industry.^[1]^[2] Its molecular architecture, featuring a benzoic acid core strategically substituted with an amino, an ethylthio, and a methoxy group, provides a unique combination of reactivity and functionality.^[1]^[3] This versatility makes it an indispensable building block, most notably as a critical intermediate in the multi-step synthesis of Amisulpride, a widely used atypical antipsychotic medication for treating schizophrenia and other psychiatric disorders.^[2]^[4]

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals. It delves into the compound's physicochemical properties, outlines plausible synthetic pathways, details its pivotal role in pharmaceutical manufacturing, and provides a framework for its analytical characterization and safe handling. The insights herein are synthesized from available literature to explain not just the "how" but the fundamental "why" behind the chemical methodologies, reflecting a field-proven perspective on this important molecule.

Part 1: Physicochemical Properties and Specifications

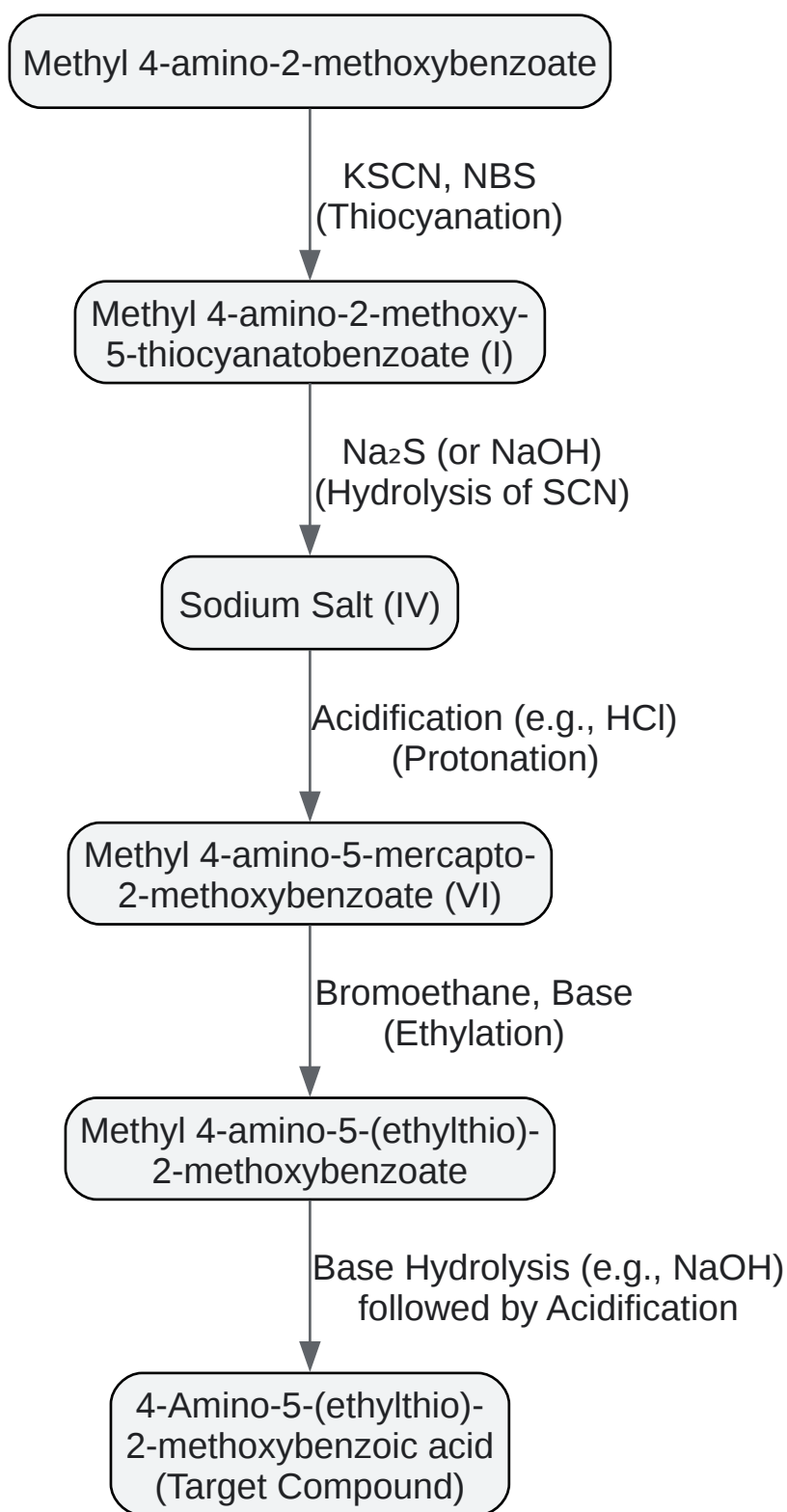
The utility of **4-Amino-5-(ethylthio)-2-methoxybenzoic acid** in a laboratory or industrial setting is fundamentally governed by its physical and chemical properties. The molecule's character is defined by the interplay of its functional groups: the acidic carboxylic acid, the basic amino group, the electron-donating methoxy group, and the reactive ethylthio group.^{[1][5]} This combination results in moderate solubility in polar organic solvents and a crystalline solid appearance.^{[1][6]}

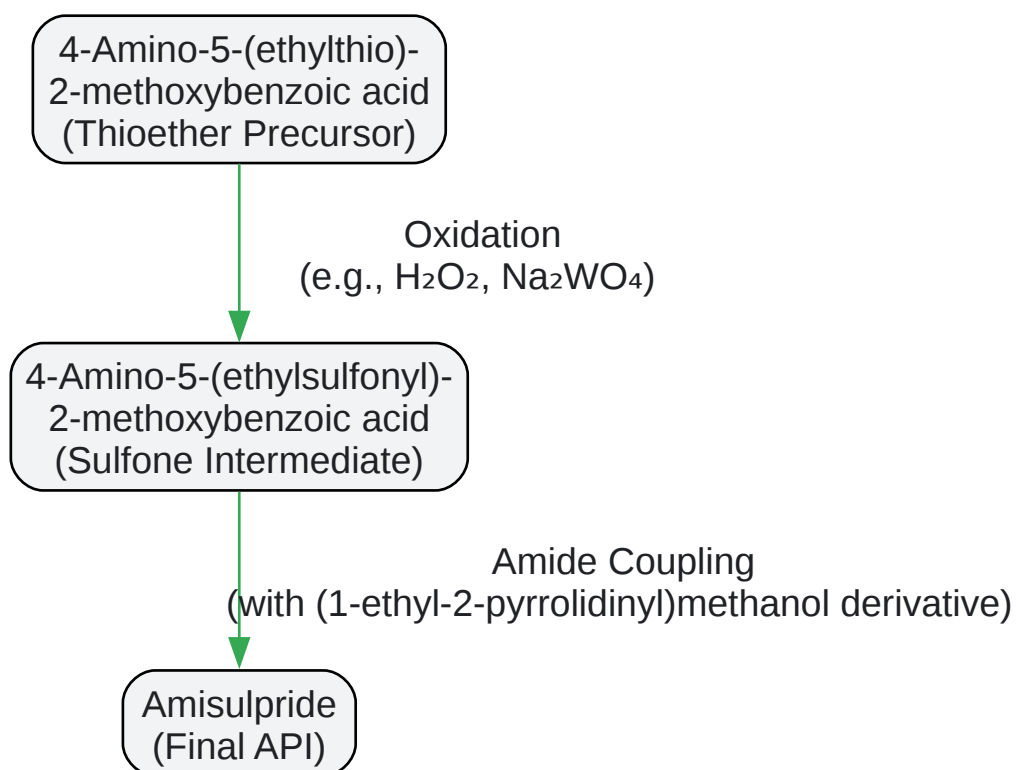
A summary of its key properties is presented below for easy reference.

Property	Value	Source(s)
CAS Number	71675-86-0	^{[1][2]}
Molecular Formula	C ₁₀ H ₁₃ NO ₃ S	^{[1][2][7]}
Molecular Weight	227.28 g/mol	^{[2][7]}
Appearance	Light-yellow to yellow powder or crystals	^[2]
Melting Point	93-95 °C	^{[2][8]}
Boiling Point	402.8 ± 45.0 °C (at 760 mmHg)	^{[2][8]}
Density	1.3 ± 0.1 g/cm ³	^[2]
pKa	4.57 ± 0.10 (Predicted)	^[6]
Water Solubility	400 mg/L (at 25 °C)	^[9]
Common Solvents	Acetone, Dichloromethane, Ethyl Acetate, Methanol	^{[1][6]}
Commercial Purity	Typically ≥97%	^{[7][10]}

Part 2: Synthesis and Manufacturing Insights

While specific, detailed industrial synthesis procedures for **4-Amino-5-(ethylthio)-2-methoxybenzoic acid** are often proprietary, a chemically sound pathway can be constructed based on patent literature for related intermediates.^{[11][12]} A common strategy involves building the molecule from a more accessible precursor, such as a substituted 4-amino-2-methoxybenzoic acid derivative. The following workflow illustrates a plausible route involving a thiocyanate intermediate, which is a well-established method for introducing sulfur-containing functional groups.





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